An In-depth Technical Guide to NT1-014B and its Role in Neuroscience

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Compound of Interest

Compound Name: *NT1-014B*

Cat. No.: *B10829820*

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Introduction

NT1-014B is a novel, synthetically engineered tryptamine-derived lipidoid, also referred to as a neurotransmitter-derived lipidoid (NT-lipidoid). Its design is predicated on the inherent ability of certain neurotransmitters to traverse the blood-brain barrier (BBB). By chemically modifying a tryptamine headgroup with lipid tails, **NT1-014B** serves as a critical component in the formation of lipid nanoparticles (LNPs) engineered for targeted delivery of therapeutic agents to the central nervous system (CNS). This technical guide provides a comprehensive overview of **NT1-014B**, its mechanism of action, quantitative characteristics, and its application in preclinical neuroscience research, with a particular focus on its use in both intravenous and intranasal drug delivery strategies.

Core Function of **NT1-014B** in Neuroscience

The principal role of **NT1-014B** in neuroscience is to function as a BBB-penetrating moiety within a lipid nanoparticle drug delivery system. When incorporated into an LNP formulation, **NT1-014B** imparts the ability for the entire nanoparticle to cross the BBB, a significant hurdle in

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the treatment of many neurological disorders.[1] This enables the delivery of a wide range of therapeutic cargos that are otherwise impermeable to the BBB, including small molecule drugs, antisense oligonucleotides, and gene-editing proteins.[1] Furthermore, **NT1-014B** has been explored in formulations for direct nose-to-brain delivery, a non-invasive administration route for CNS-targeted therapies.

Data Presentation

The following tables summarize the key quantitative data from preclinical studies involving **NT1-014B** and related formulations.

Table 1: Physicochemical Properties of **NT1-014B** Containing Lipid Nanoparticles

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Formulation ID	Ionizable Lipid	Other Components	Particle Size (nm)	Polydispersity Index (PDI)	Zeta Potential (mV)	Encapsulation Efficiency (%)	Cargo	Delivery Route	Reference
NT1-O14B LNP	NT1-O14B	-	~150	~0.2	~20	Not specified	DiR (dye)	Intravenous	Ma et al.
Mixed LNP	NT1-O14B:306-O12B-3 (3:7 w/w)	DSPC, Cholesterol, PEG-DMG	~120	~0.15	~10	Not specified	Tau-ASO	Intravenous	Ma et al.
LNP3	NT1-O14B	DSPC, Cholesterol, DMG-PEG 2000	~160	~0.2	~ -5	~95%	circSCMH1	Intranasal	Jia et al.
LNP1 (Control)	SM-102	DSPC, Cholesterol, DMG-PEG 2000	~140	~0.15	~ -8	~98%	circSCMH1	Intranasal	Jia et al.
LNP2 (Control)	DLin-MC3-DMA	DSPC, Cholesterol, DMG-PEG 2000	~150	~0.18	~ -6	~96%	circSCMH1	Intranasal	Jia et al.

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Note: In the study by Jia et al., while LNP3 containing **NT1-014B** was evaluated, LNP1 formulated with SM-102 was identified as the optimal carrier for intranasal delivery of circSCMH1 in their ischemic stroke model.

Table 2: In Vivo Efficacy of NT1-014B Containing Formulations

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Study Focus	Animal Model	Formulation	Cargo	Administration Route	Key Outcome	Result	Reference
Gene Silencing	Wild-type mice	NT1-O14B: 306-O12B-3 (3:7 w/w) Mixed LNP	Tau-ASO	Intravenous	Reduction of tau mRNA in the brain	~50% reduction	Ma et al.
Gene Editing	Ai14 mice	NT1-O14B: PBA-Q76-O16B (3:7 w/w) Mixed LNP	(-27)GFP-Cre protein	Intravenous	Cre-mediated recombination in the brain	tdTomato expression observed in various brain regions	Ma et al.
Ischemic Stroke Therapy (Biodistribution)	Photothrombotic ischemic stroke mice	LNP3 (NT1-O14B based)	Cy5-circSCMH1	Intranasal	Fluorescence signal in the brain	Weaker signal compared to LNP1 and LNP2	Jia et al.
Ischemic Stroke Therapy (Functional Recovery)	Photothrombotic ischemic stroke mice	LNP1 (SM-102 based)	circSCMH1	Intranasal	Improvement in sensorimotor and cognitive function	Significant recovery observed with LNP1	Jia et al.

Experimental Protocols

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Formulation of Lipid Nanoparticles (General Protocol)

Lipid nanoparticles are typically formulated by mixing an ethanolic solution of lipids with an aqueous solution containing the therapeutic cargo at an acidic pH.

- Lipid Stock Preparation: The ionizable lipid (e.g., **NT1-014B**), helper lipids (e.g., DSPC, cholesterol), and a PEGylated lipid (e.g., DMG-PEG 2000) are dissolved in ethanol at a specific molar ratio.
- Cargo Solution Preparation: The cargo (e.g., antisense oligonucleotides, circular RNA) is dissolved in an acidic buffer (e.g., sodium acetate buffer, pH 4.0).
- Mixing: The lipid solution is rapidly mixed with the cargo solution, often using a microfluidic mixing device, leading to the self-assembly of LNPs with the cargo encapsulated.
- Purification and Buffer Exchange: The resulting LNP solution is dialyzed against a physiological buffer (e.g., PBS, pH 7.4) to remove ethanol and raise the pH, resulting in a stable, neutral nanoparticle suspension ready for administration.

In Vivo Ischemic Stroke Model and Intranasal Delivery (Jia et al.)

- Animal Model: A photothrombotic model of ischemic stroke is induced in mice. This involves the intravenous injection of a photosensitizer (Rose Bengal) followed by focal illumination of the skull over the sensorimotor cortex, leading to a localized clot and ischemic damage.
- LNP Administration: At a specified time post-stroke induction, mice are anesthetized, and the circSCMH1-loaded LNPs (e.g., circSCMH1@LNP1) are administered intranasally. The solution is delivered in small droplets alternating between the nostrils.
- Biodistribution Analysis: To track the delivery of the cargo, fluorescently labeled circSCMH1 (e.g., Cy5-circSCMH1) is used. At various time points post-administration, animals are euthanized, and organs (brain, liver, spleen, etc.) are harvested for ex vivo imaging to quantify fluorescence intensity.
- Functional Assessment: Sensorimotor and cognitive functions are evaluated using a battery of behavioral tests, such as the adhesive removal test, rotarod test, and Morris water maze,

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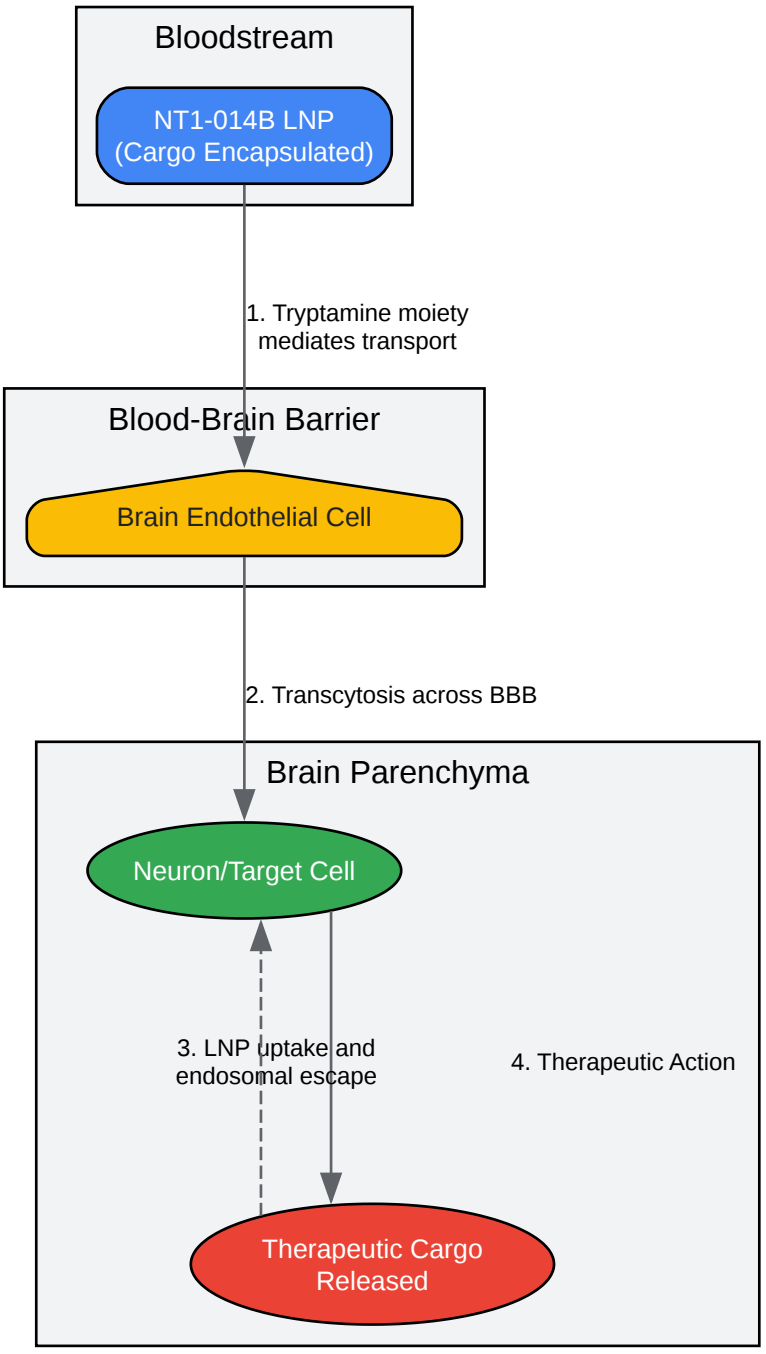
at multiple time points after treatment.

- Histological Analysis: At the end of the study, brain tissue is collected and processed for histological staining to assess infarct volume (TTC staining), neuroinflammation (Iba-1 staining for microglia), synaptic plasticity (synaptophysin staining), and vascular repair (CD31 staining for endothelial cells).

Mandatory Visualization

Signaling Pathways and Experimental Workflows

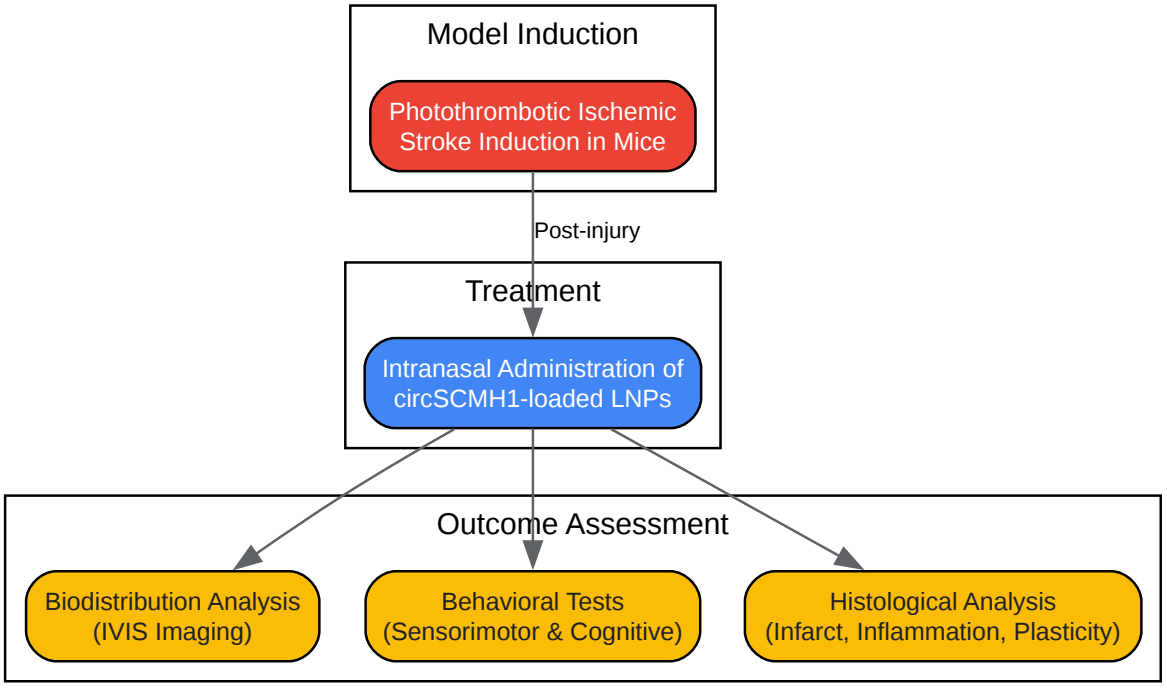
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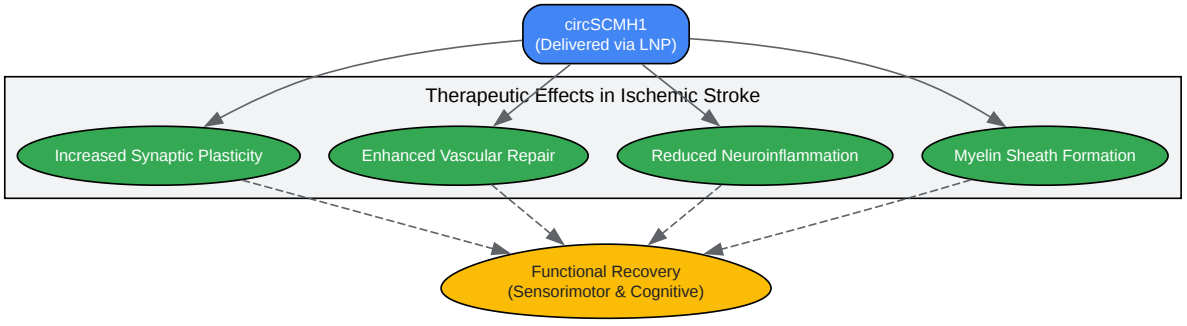
Caption: Proposed mechanism of **NT1-014B** LNP crossing the blood-brain barrier.

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Caption: Experimental workflow for in vivo ischemic stroke study.



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Caption: Downstream therapeutic effects of delivered circSCMH1 in ischemic stroke.

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References

- 1. researchgate.net [researchgate.net]
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